

# The Discovery, Origin, and Technical Profile of Mucidin: A Potent Antifungal Antibiotic

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## Compound of Interest

Compound Name: Mucidin

Cat. No.: B1677576

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## Abstract

**Mucidin**, a potent antifungal antibiotic, stands as a significant discovery in the realm of natural products with therapeutic potential. Initially isolated in the 1960s from the basidiomycete fungus *Oudemansiella mucida*, it was later found to be identical to Strobilurin A. This technical guide provides a comprehensive overview of the discovery, origin, and detailed technical profile of **Mucidin**. It delves into its mechanism of action as a mitochondrial respiration inhibitor, specifically targeting the cytochrome bc1 complex. This document outlines the experimental protocols for the production, isolation, and characterization of **Mucidin**, and presents its antifungal activity through a structured data table. Furthermore, it includes detailed diagrams of its biosynthetic pathway and experimental workflows to facilitate a deeper understanding for researchers and professionals in drug development.

## Discovery and Origin

The antifungal properties of a substance produced by the porcelain fungus, *Oudemansiella mucida*, were first reported in the 1960s by Musílek and his team in Czechoslovakia.[1] This antibiotic, named **Mucidin**, was isolated from submerged cultures of the fungus.[2] The production and isolation of **Mucidin** were subsequently patented in the late 1960s and early 1970s.[2] Independent research in Germany led to the isolation of a compound from the fungus *Strobilurus tenacellus*, which was named Strobilurin A.[3] Later studies confirmed that **Mucidin** and Strobilurin A are structurally identical.[4]

**Mucidin** belongs to the strobilurin class of natural products, which are known for their broad-spectrum antifungal activity. These compounds are produced by various wood-rotting mushrooms and play a role in suppressing the growth of competing fungi in their natural environment.<sup>[5][6]</sup>

## Physicochemical Properties

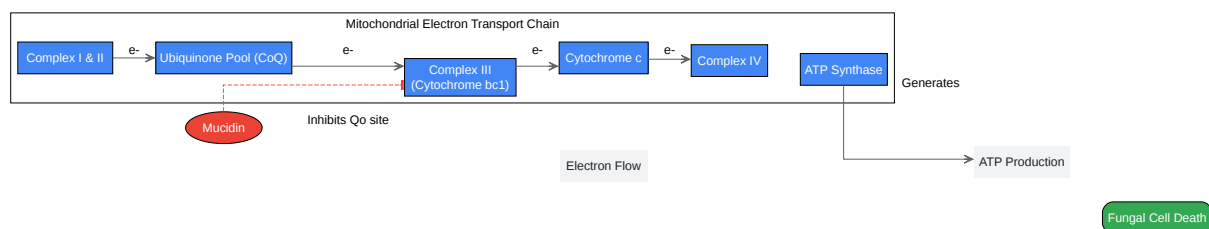
**Mucidin** is a colorless, oily substance with the molecular formula C<sub>16</sub>H<sub>18</sub>O<sub>3</sub>. It is soluble in various organic solvents but has low solubility in water.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>3</sub>
Molecular Weight	258.31 g/mol
Appearance	Colorless oil
Solubility	Soluble in methanol, ethanol, acetone, ethyl acetate
UV max (in ethanol)	230 nm, 294 nm

## Mechanism of Action: Inhibition of Mitochondrial Respiration

**Mucidin** exerts its potent antifungal effect by inhibiting cellular respiration at the mitochondrial level.<sup>[7]</sup> Specifically, it targets the cytochrome bc<sub>1</sub> complex, also known as Complex III, of the electron transport chain.<sup>[4][8]</sup> By binding to the Q<sub>o</sub> (Quinone outside) site of cytochrome b, a key subunit of the complex, **Mucidin** blocks the transfer of electrons from ubiquinol to cytochrome c.<sup>[2]</sup> This disruption of the electron flow halts the production of ATP, the primary energy currency of the cell, ultimately leading to fungal cell death.<sup>[6]</sup> This targeted mechanism of action is shared by other strobilurin-type fungicides.<sup>[5]</sup>

## Signaling Pathway of Mucidin's Inhibitory Action



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Caption: Inhibition of the mitochondrial electron transport chain by **Mucidin**.

## Antifungal Activity

**Mucidin** exhibits a broad spectrum of activity against various fungal species, including yeasts and filamentous fungi.[3] Its efficacy is comparable to or, in some cases, greater than other antifungal agents. The following table summarizes the Minimum Inhibitory Concentration (MIC) values for Strobilurin A (**Mucidin**) against a selection of fungal pathogens.

Fungal Species	MIC (µg/mL)	Reference
Candida albicans	0.5 - 2	[9]
Aspergillus fumigatus	0.125 - 1	[9]
Aspergillus flavus	0.25 - 2	[9]
Aspergillus niger	0.5 - 4	[7]
Fusarium solani	2 - >16	[9]
Fusarium oxysporum	1 - 8	[9]
Cryptococcus neoformans	0.125 - 1	[10]
Saccharomyces cerevisiae	0.1 - 0.5	[2]

Note: MIC values can vary depending on the specific strain and the testing methodology used.

## Experimental Protocols

### Production of Mucidin by Submerged Fermentation of *Oudemansiella mucida*

Objective: To produce **Mucidin** through the cultivation of *Oudemansiella mucida* in a liquid medium.

Materials:

- *Oudemansiella mucida* culture
- Potato Dextrose Agar (PDA) plates
- Liquid culture medium (e.g., Potato Dextrose Broth or a medium containing glucose and corn steep liquor)
- Erlenmeyer flasks
- Shaking incubator

- Autoclave

Procedure:

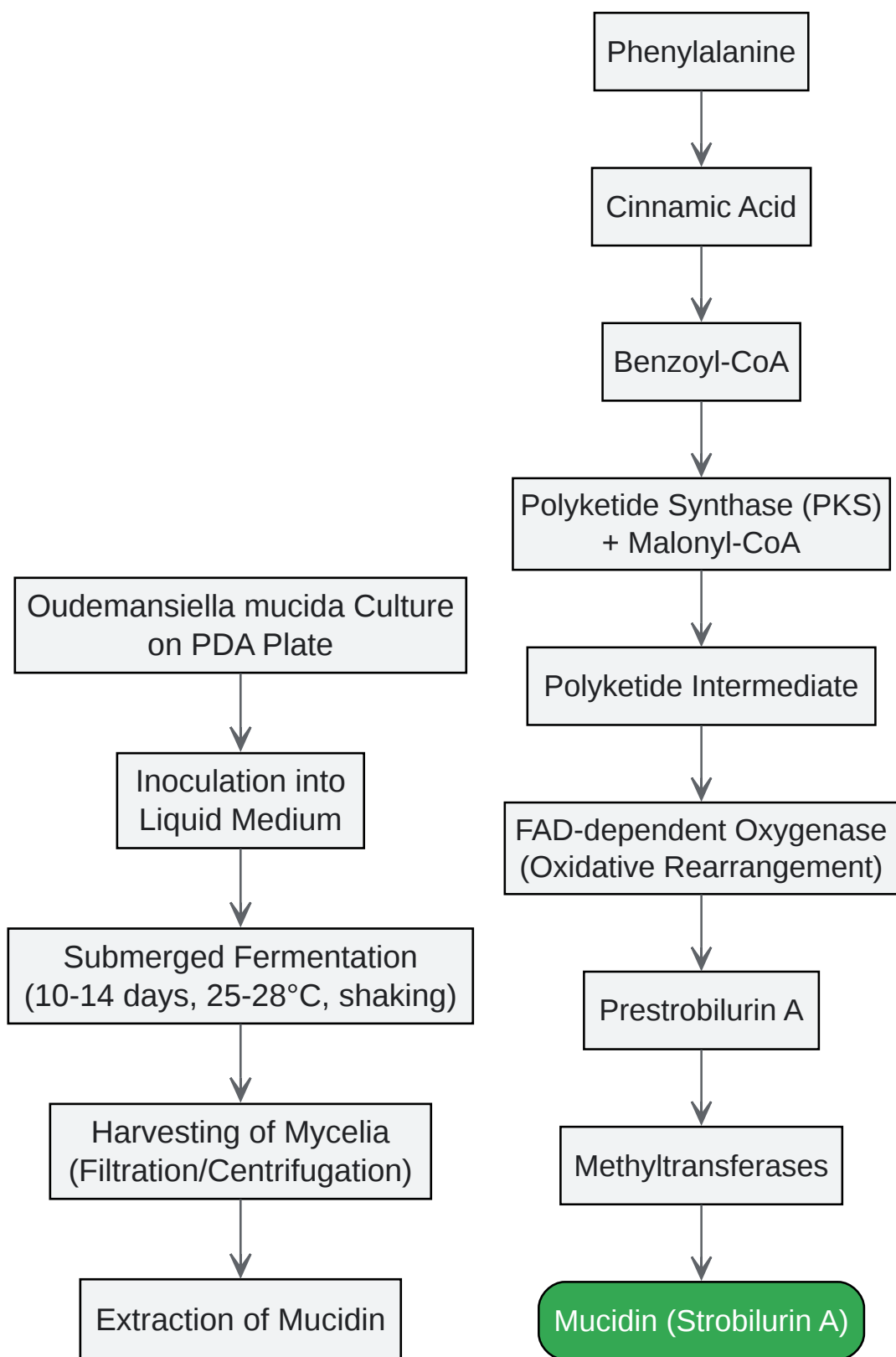
- Inoculum Preparation:

1. Cultivate *Oudemansiella mucida* on PDA plates at 25-28°C for 7-10 days until sufficient mycelial growth is observed.
2. Aseptically transfer several mycelial plugs from the agar plate to a flask containing the sterile liquid culture medium.

- Fermentation:

1. Incubate the inoculated flasks on a rotary shaker at 120-150 rpm and a constant temperature of 25-28°C.
2. Allow the fermentation to proceed for 10-14 days. **Mucidin** production is typically intracellular.

## Experimental Workflow for Mucidin Production



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## References

- 1. In Vitro Susceptibility Testing Methods for Caspofungin against Aspergillus and Fusarium Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. An Overview of Strobilurin Fungicide Degradation: Current Status and Future Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The strobilurins--new antifungal antibiotics from the basidiomycete Strobilurus tenacellus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Mucidin and strobilurin A are identical and inhibit electron transfer in the cytochrome bc1 complex of the mitochondrial respiratory chain at the same site as myxothiazol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Review of strobilurin fungicide chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Use strobilurin fungicides wisely to avoid fungicide resistance development - MSU Extension [canr.msu.edu]
- 7. Succinate-cytochrome c reductase: assessment of its value in the investigation of defects of the respiratory chain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Mitochondrial Cytochrome bc1 Complex as Validated Drug Target: A Structural Perspective [mdpi.com]
- 9. Microdilution Susceptibility Testing of Amphotericin B, Itraconazole, and Voriconazole against Clinical Isolates of Aspergillus and Fusarium Species - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Multilaboratory Testing of Antifungal Drug Combinations against Candida Species and Aspergillus fumigatus: Utility of 100 Percent Inhibition as the Endpoint - PMC [pmc.ncbi.nlm.nih.gov]
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